

Technical Profile: 4-Nitro-3-(chloromethyl)pyrazole

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Compound of Interest

Compound Name: 3-(chloromethyl)-4-nitro-1H-pyrazole

Cat. No.: B13597566

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Executive Summary

4-Nitro-3-(chloromethyl)pyrazole ($C_4H_4ClN_3O_2$) is a critical heterocyclic building block used primarily in the synthesis of bioactive pharmaceutical ingredients, specifically kinase inhibitors and anti-infective agents.^[1] With a molecular weight of 161.55 g/mol, it serves as a dual-functional scaffold: the chloromethyl group acts as an electrophilic handle for alkylation, while the nitro group provides a latent amine for subsequent amide coupling or heterocyclization.

This guide details the physicochemical properties, synthetic pathways, and safety protocols required for the handling and utilization of this compound in drug discovery workflows.

Physicochemical Identity

The molecule exists as a tautomeric equilibrium in solution (1H-pyrazole), though it is commonly depicted with the proton on the nitrogen adjacent to the functionalized carbon for mechanistic clarity.

Table 1: Core Chemical Specifications

Property	Specification	Notes
IUPAC Name	4-nitro-3-(chloromethyl)-1H-pyrazole	Tautomer: 4-nitro-5-(chloromethyl)-1H-pyrazole
Molecular Weight	161.55 g/mol	Monoisotopic Mass: 161.00 Da
Molecular Formula	C ₄ H ₄ ClN ₃ O ₂	
CAS Number	863662-75-3 (Isomer/Generic)	Verify specific isomer availability with vendor. [1] [2] [3]
Physical State	Off-white to yellow solid	Hygroscopic; darkens on storage.
Solubility	DMSO, DMF, Methanol	Sparingly soluble in non-polar solvents (Hexane).
pKa (Predicted)	~9.5 (NH)	Acidic NH due to electron-withdrawing nitro group.

Isotopic Signature

For mass spectrometry (LC-MS) validation, the compound exhibits a characteristic chlorine isotopic pattern:

- M+ (161.0): 100% relative abundance (Cl)
- M+2 (163.0): ~32% relative abundance (Cl)
- Fragmentation: Loss of NO₂ (46 Da) and Cl (35 Da) are common in ESI-MS/MS.

Synthetic Methodology

The synthesis of 4-nitro-3-(chloromethyl)pyrazole is typically achieved via the deoxychlorination of its hydroxymethyl precursor. This reaction requires strict moisture control to prevent

hydrolysis or dimerization.

Protocol: Deoxychlorination via Thionyl Chloride

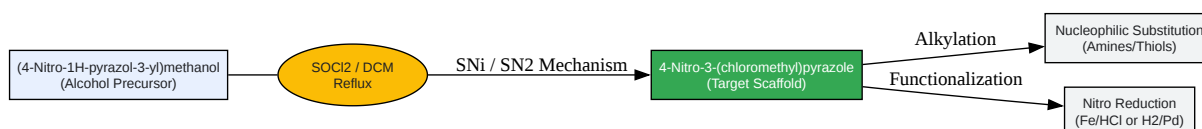
Precursor: (4-Nitro-1H-pyrazol-3-yl)methanol Reagent: Thionyl Chloride (SOCl_2)

Step-by-Step Workflow

- Preparation: Dissolve 1.0 eq of (4-nitro-1H-pyrazol-3-yl)methanol in anhydrous Dichloromethane (DCM) or Chloroform (CHCl_3).
- Activation: Cool the solution to 0°C under an inert atmosphere (N_2 or Ar).
- Addition: Dropwise add 1.5 eq of Thionyl Chloride (SOCl_2). Optional: Add catalytic DMF (0.1 eq) to form the reactive Vilsmeier-Haack species if kinetics are sluggish.
- Reflux: Warm to room temperature and reflux (40°C) for 2–4 hours. Monitor via TLC (Solvent: 5% MeOH in DCM) or LC-MS.
- Workup:
 - Concentrate in vacuo to remove excess SOCl_2 and solvent.
 - Critical: Do not perform an aqueous workup immediately if the product is the HCl salt. Co-evaporate with Toluene (3x) to remove trace acid.
- Purification: Recrystallize from EtOAc/Hexane or use flash chromatography (SiO_2) if free-basing is required.

Reaction Pathway Diagram

The following diagram illustrates the conversion and subsequent utility pathways.



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Figure 1: Synthetic workflow from alcohol precursor to chloromethyl scaffold and downstream derivatization.

Reactivity & Applications in Drug Design

The chloromethyl and nitro motifs provide orthogonal reactivity, allowing this molecule to serve as a "linchpin" in convergent synthesis.

A. Nucleophilic Substitution (SN2)

The chloromethyl group is highly reactive toward nucleophiles due to the electron-withdrawing nature of the adjacent nitro-pyrazole ring.

- Amination: Reacts with secondary amines (R_2NH) in the presence of base (DIPEA/ K_2CO_3) to form tertiary amine tails, common in kinase inhibitors to improve solubility.
- Thioetherification: Reacts with thiols ($R-SH$) to form thioethers.

B. Nitro Reduction

The nitro group at position 4 is a "masked" amino group.

- Reduction Conditions: Fe/NH_4Cl , $SnCl_2$, or catalytic hydrogenation ($H_2/Pd-C$).
- Product: 4-Amino-3-(chloromethyl)pyrazole (unstable) or, more commonly, reduction is performed after the chloromethyl group has been substituted to prevent self-polymerization.

Safety & Handling (HSE)

Warning: This compound is an alkylating agent and must be handled with high containment protocols.

Hazard Class	Description	Mitigation
Vesicant / Irritant	Chloromethyl heterocycles can cause severe skin burns and eye damage. Potentially genotoxic.	Double nitrile gloves, chemical splash goggles, and handling solely within a fume hood.
Sensitizer	Potential respiratory sensitizer.	Avoid dust formation; use local exhaust ventilation.
Energetic	Nitro compounds can decompose exothermically.	Avoid heating dry solid >100°C. Store away from reducing agents and strong bases.

Storage: Store at 2–8°C under inert gas (Argon). Moisture sensitive (hydrolysis releases HCl).

References

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